

5-Ethyl-2-nonanol CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Ethyl-2-nonanol**

Cat. No.: **B092646**

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5-Ethyl-2-nonanol: A Technical Guide

CAS Number: 103-08-2

This technical guide provides an in-depth overview of **5-Ethyl-2-nonanol**, a secondary alcohol with applications in the fragrance, flavor, and chemical synthesis industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, along with standardized experimental protocols for their determination.

Chemical and Physical Properties

5-Ethyl-2-nonanol is a branched-chain alcohol. Its structure, featuring an ethyl group on the fifth carbon of a nonanol backbone, imparts unique characteristics relevant to its various applications.

Table 1: Chemical Identifiers of **5-Ethyl-2-nonanol**

Identifier	Value
CAS Number	103-08-2 [1] [2] [3] [4] [5] [6]
IUPAC Name	5-ethylnonan-2-ol [1] [5]
Synonyms	(3-Ethyl-n-heptyl)methylcarbinol [3] , 5-Ethyl-2-nonanol [3]
Molecular Formula	C ₁₁ H ₂₄ O [1] [2] [3] [5]
Molecular Weight	172.31 g/mol [1] [2] [5]
InChI	InChI=1S/C11H24O/c1-4-6-7-11(5-2)9-8-10(3)12/h10-12H,4-9H2,1-3H3 [1] [3] [5]
InChI Key	WYXKGYXADPUOOM-UHFFFAOYSA-N [1] [3] [5]
Canonical SMILES	CCCCC(CC)CCC(C)O [1] [5]

Table 2: Physicochemical Properties of **5-Ethyl-2-nonanol**

Property	Value
Boiling Point	223.04 °C @ 760 mmHg (estimated) [2]
Density	0.826 - 0.845 g/cm ³ [1]
Vapor Pressure	0.020 mmHg @ 25 °C (estimated) [2]
Flash Point	99.20 °C (estimated) [2]
Water Solubility	57.47 mg/L @ 25 °C (estimated) [2]
logP (o/w)	4.093 (estimated) [2]

Safety Information

Table 3: GHS Hazard and Precautionary Statements for **5-Ethyl-2-nonanol**

Category	Code	Statement
Hazard Statement	H411	Toxic to aquatic life with long lasting effects. [5]
Precautionary Statement	P273	Avoid release to the environment. [5]
Precautionary Statement	P391	Collect spillage. [5]
Precautionary Statement	P501	Dispose of contents/container to an approved waste disposal plant. [5]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **5-Ethyl-2-nonenol** are provided below. These are generalized procedures adaptable for a standard laboratory setting.

Synthesis Protocol: Reduction of 5-Ethyl-2-nonenone

5-Ethyl-2-nonenol can be synthesized via the reduction of its corresponding ketone, 5-ethyl-2-nonenone.

Materials:

- 5-Ethyl-2-nonenone
- Sodium borohydride (NaBH_4)
- Methanol
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 5-ethyl-2-nonenone in methanol in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1-2 hours.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield **5-Ethyl-2-nonenol**.

Physicochemical Property Determination

Boiling Point Determination (Micro Method):

- Place a few drops of **5-Ethyl-2-nonenol** into a small test tube.
- Invert a sealed-end capillary tube and place it inside the test tube.
- Attach the test tube to a thermometer.

- Heat the assembly in a Thiele tube containing mineral oil.
- Observe for a steady stream of bubbles emerging from the capillary tube.
- Remove the heat and record the temperature at which the liquid is drawn back into the capillary tube; this is the boiling point.

Density Determination:

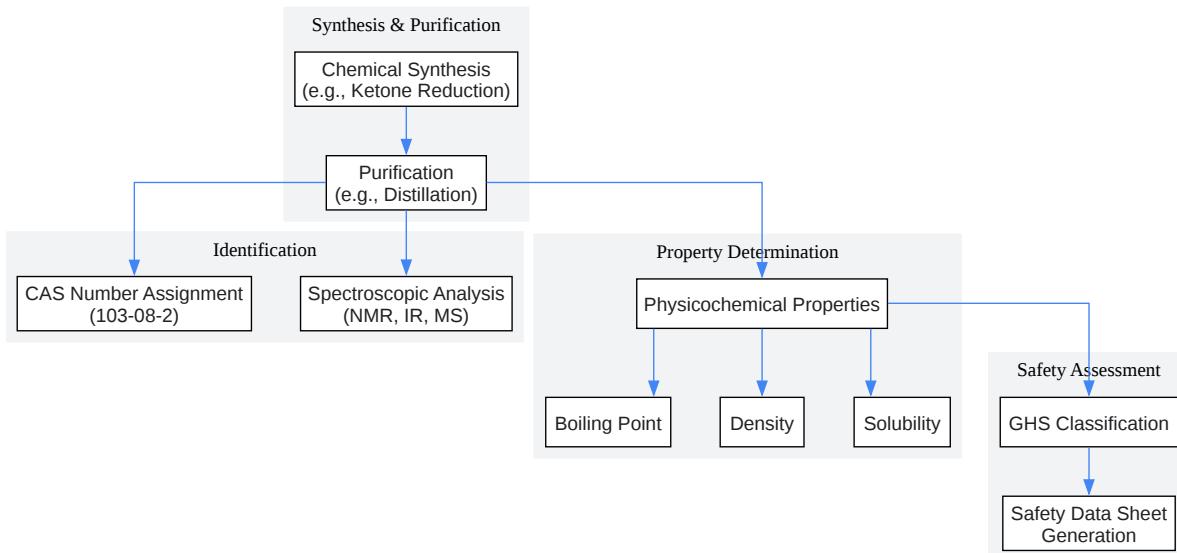
- Measure the mass of a clean, dry pycnometer (a specific gravity bottle).
- Fill the pycnometer with **5-Ethyl-2-nonanol**, ensuring no air bubbles are present, and measure the combined mass.
- Determine the mass of the alcohol by subtraction.
- The density is calculated by dividing the mass of the alcohol by the known volume of the pycnometer.

Water Solubility Determination (Qualitative):

- Add approximately 1 mL of **5-Ethyl-2-nonanol** to a test tube containing 3 mL of deionized water.
- Vortex the mixture for 30 seconds.
- Allow the mixture to stand and observe for the presence of a single phase (soluble) or two distinct layers (insoluble). The estimated low water solubility suggests two phases will be observed.

Logical Workflow for Chemical Characterization

The following diagram illustrates a generalized workflow for the characterization of a liquid chemical substance like **5-Ethyl-2-nonanol**.



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Caption: General workflow for the synthesis, identification, and characterization of a chemical compound.

Applications

5-Ethyl-2-nonanol is utilized in several industrial sectors:

- Fragrance and Flavors: Its specific olfactory properties contribute to the scent profiles of various products.^[1]

- Chemical Intermediate: It serves as a precursor in the synthesis of other organic compounds, such as surfactants and emulsifiers.[1]
- Solvent: Its amphiphilic nature makes it a useful solvent in certain industrial applications.[1]

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